

Unveiling the Spectroscopic and Bioactive Profile of Pyrogallol-Phloroglucinol-6,6'-bieckol

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Compound of Interest

Compound Name: *Pyrogallol-phloroglucinol-6,6'-bieckol*

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A Technical Guide for Researchers and Drug Development Professionals

This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for pyrogallol-phloroglucinol-6,6'-bieckol (PPB), a significant phlorotannin isolated from the brown algae *Ecklonia cava*. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the structural characterization and biological activities of this natural compound.

Spectroscopic Data Analysis

The structural elucidation of pyrogallol-phloroglucinol-6,6'-bieckol has been primarily achieved through the application of NMR and mass spectrometry techniques. The following tables summarize the key quantitative data obtained from ^1H and ^{13}C NMR spectroscopy.

Table 1: ^1H NMR Spectroscopic Data for Pyrogallol-Phloroglucinol-6,6'-bieckol

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not fully available in search results			

Table 2: ^{13}C NMR Spectroscopic Data for Pyrogallol-Phloroglucinol-6,6'-bieckol

Chemical Shift (δ) ppm	Assignment
159.9	C-1''''
159.3	C-5'''
154.0	C-1'''
122.5	C-4'''
Additional data not fully available in search results	

Note: The NMR data was recorded in DMSO- d_6 . The ^1H NMR data indicated the presence of fifteen aromatic protons and fifteen phenolic hydroxyl protons, while the ^{13}C NMR signals corresponded to fifteen non-substituted and thirty-three O-bearing aromatic carbons, suggesting the compound contains eight units of phloroglucinol[1].

Experimental Protocols

The acquisition of spectroscopic data for pyrogallol-phloroglucinol-6,6'-bieckol is a critical step in its identification and characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectra were acquired using a JNM ECP-400 spectrometer. The instrument was operated at 500 MHz for ^1H NMR and 100 MHz for ^{13}C NMR. The isolated and purified pyrogallol-phloroglucinol-6,6'-bieckol was dissolved in deuterated dimethyl sulfoxide (DMSO- d_6) and placed in a 5mm NMR tube for analysis[1]. Chemical shifts are reported in parts per million (ppm).

Mass Spectrometry (MS)

While specific mass spectrometry data such as m/z values were not detailed in the provided search results, it is reported that HPLC–DAD–ESI/MS in negative ion mode was utilized in

conjunction with NMR for the identification and purification of pyrogallol-phloroglucinol-6,6'-bieckol[2].

Biological Activity and Signaling Pathways

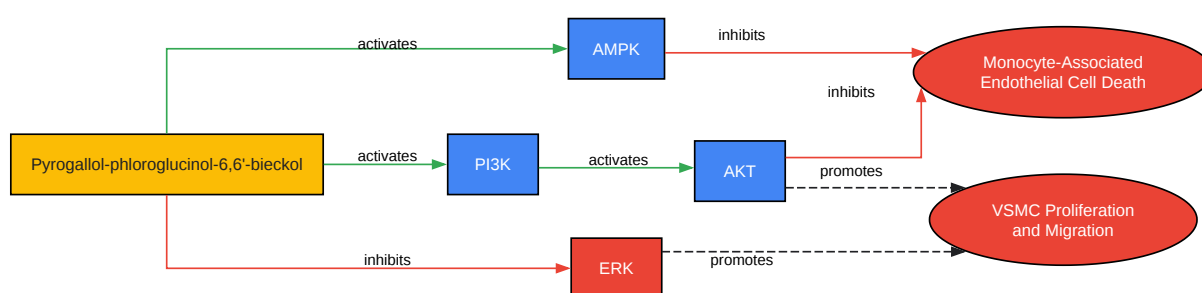
Pyrogallol-phloroglucinol-6,6'-bieckol exhibits a range of biological activities, including antioxidant effects and modulation of cellular signaling pathways involved in vascular health and metabolic disorders.

Antioxidant and Radical Scavenging Activity

PPB has demonstrated significant antioxidant and free radical scavenging properties. In vitro assays have shown its ability to scavenge DPPH, alkyl, hydroxyl, and superoxide radicals[3]. These antioxidant capabilities are attributed to the numerous hydroxyl groups present in its structure[4].

Modulation of Cellular Signaling Pathways

Research has indicated that pyrogallol-phloroglucinol-6,6'-bieckol can influence key signaling pathways implicated in vascular inflammation and dysfunction.

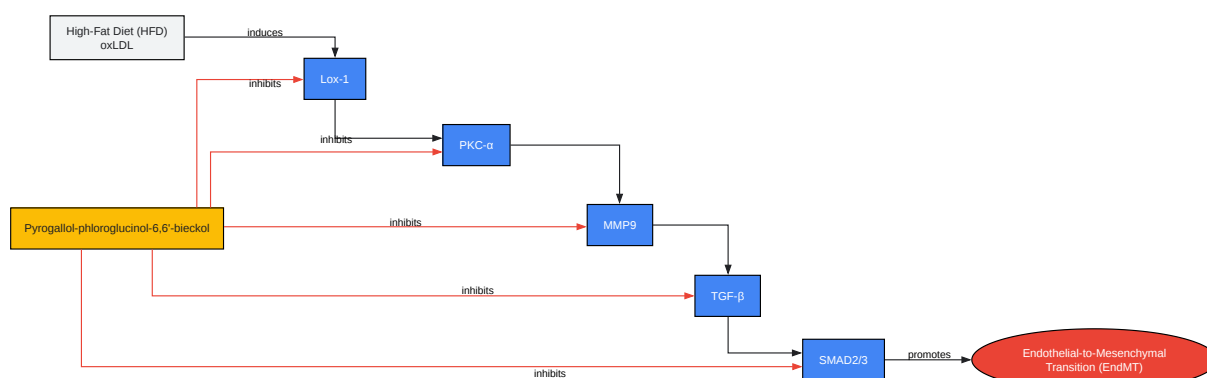


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Caption: PPB's role in vascular protection.

In the context of monocyte-associated vascular dysfunction, pyrogallol-phloroglucinol-6,6'-bieckol has been shown to protect against endothelial cell death by increasing the

phosphorylation of PI3K-AKT and AMPK[2]. Furthermore, it reduces vascular smooth muscle cell (VSMC) proliferation and migration by decreasing the phosphorylation of ERK and AKT[2].



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Caption: PPB's effect on EndMT signaling.

Additionally, in high-fat diet-induced models, pyrogallol-phloroglucinol-6,6'-bieckol has been found to attenuate the endothelial-to-mesenchymal transition (EndMT) by downregulating the Lox-1/PKC- α /MMP9/TGF- β /SMAD2/3 signaling pathway[5][6]. This action contributes to its beneficial effects on blood pressure and vascular health[5]. The compound also plays a role in improving blood circulation by reducing the expression of adhesion molecules, endothelial cell death, and the proliferation and migration of vascular smooth muscle cells[4][7].

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References

- 1. Evaluation of antioxidant properties of a new compound, pyrogallol-phloroglucinol-6,6'-bieckol isolated from brown algae, Ecklonia cava - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Evaluation of antioxidant properties of a new compound, pyrogallol-phloroglucinol-6,6'-bieckol isolated from brown algae, Ecklonia cava - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Pyrogallol-Phloroglucinol-6,6'-Bieckol from Ecklonia cava Improved Blood Circulation in Diet-Induced Obese and Diet-Induced Hypertension Mouse Models | MDPI [mdpi.com]
- 5. Pyrogallol-Phloroglucinol-6 6-Bieckol on Attenuates High-Fat Diet-Induced Hypertension by Modulating Endothelial-to-Mesenchymal Transition in the Aorta of Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 6. scienceopen.com [scienceopen.com]
- 7. Pyrogallol-Phloroglucinol-6,6'-Bieckol from Ecklonia cava Improved Blood Circulation in Diet-Induced Obese and Diet-Induced Hypertension Mouse Models - PubMed [pubmed.ncbi.nlm.nih.gov]
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